

Application Note: High-Precision Preparation of 2,6,11-Trimethyldodecane Analytical Standards

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Compound of Interest

Compound Name: 2,6,11-Trimethyldodecane

CAS No.: 31295-56-4

Cat. No.: B1213657

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Executive Summary

This application note details the protocol for the gravimetric preparation of **2,6,11-Trimethyldodecane** (CAS: 31295-56-4) standards. Unlike its biologically ubiquitous isomer Farnesane (2,6,10-trimethyldodecane), the 2,6,11- isomer is often utilized as a robust Internal Standard (IS) in metabolomics and petrochemical profiling due to its structural stability and distinct chromatographic retention time.

This guide addresses the specific challenges of handling C15 branched alkanes: preventing surface adsorption, managing semi-volatility during weighing, and selecting solvents that minimize discrimination effects during GC-MS injection.

Compound Profile & Analytical Significance

Chemical Identity[1][2]

- IUPAC Name: **2,6,11-Trimethyldodecane**[1][2][3][4]
- CAS Number: 31295-56-4[2][3][4][5][6][7]

- Molecular Formula:

[8][3][4][5][9]

- Molecular Weight: 212.42 g/mol [3][5]
- Density: 0.766 g/mL (at 20°C)
- Boiling Point: ~247.8°C[2][5][7]

Strategic Application

In analytical chemistry, **2,6,11-trimethyldodecane** serves a critical role as a non-interfering Internal Standard.

- Resolution: It typically elutes distinct from the biological farnesane (2,6,10-isomer), allowing for precise quantification of natural sesquiterpenes without mass spectral overlap.
- Stability: As a fully saturated alkane, it resists oxidation, unlike unsaturated terpenes (e.g., farnesene).

Protocol 1: Primary Stock Solution Preparation (Gravimetric)

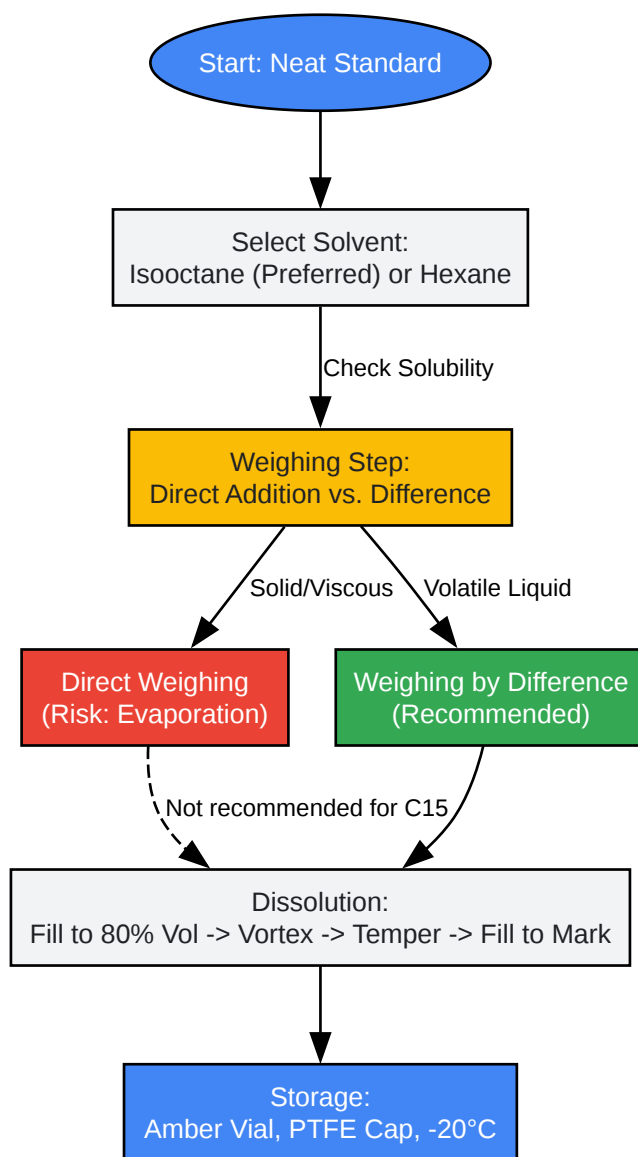
Objective: Create a certified stock solution (approx. 1000 µg/mL) with <0.5% uncertainty.

Materials & Reagents

- Neat Standard: **2,6,11-Trimethyldodecane** (>98% purity).
- Solvent: Isooctane (2,2,4-Trimethylpentane), HPLC/GC Grade.
 - Expert Insight: Isooctane (BP 99°C) is preferred over n-Hexane (BP 69°C) for C15 alkanes. Its higher boiling point reduces evaporation loss during handling and minimizes "needle discrimination" (fractionation) in hot GC splitless injectors.
- Glassware: Class A Volumetric Flask (10 mL or 25 mL), amber glass.
- Balance: Analytical balance readable to 0.01 mg (5 decimal places preferred).

Workflow Diagram

The following diagram illustrates the critical decision points in the preparation workflow to ensure mass accuracy.



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Step-by-Step Procedure (Weighing by Difference)

Because **2,6,11-trimethyldodecane** is a liquid at room temperature, "weighing by difference" is required to account for liquid adhering to the pipette tip or syringe.

- Tare: Place a 10 mL Class A volumetric flask containing approx. 5 mL of Isooctane on the balance. Tare to zero.
- Transfer: Using a gas-tight syringe or glass Pasteur pipette, draw up approximately 13 μL of neat **2,6,11-trimethyldodecane** (Target mass: 10 mg).
- Dispense: Dispense the liquid directly into the solvent in the flask. Do not touch the solvent with the tip, but ensure the droplet falls into the liquid.
- Reweigh: Record the mass (

).
 - Calculation:
- Dilute: Add Isooctane to just below the meniscus line.
- Temper: Allow the solution to equilibrate to room temperature (20°C) for 10 minutes. Thermal expansion of isooctane is significant (

).
- Finalize: Add solvent dropwise to the mark. Invert 20 times to mix.

Protocol 2: Calibration & Working Standards

Objective: Create a calibration curve (1 $\mu\text{g/mL}$ to 100 $\mu\text{g/mL}$) ensuring linearity.

Serial Dilution Strategy

Avoid "micropipetting" small volumes (<10 μL) of volatile solvents. Use larger transfer volumes (>100 μL) to minimize error.

Standard Level	Source Solution	Volume Transfer (µL)	Final Vol (mL)	Conc. (µg/mL)
Stock A	Neat	~10 mg (weighed)	10	1000
Cal 5	Stock A	1000	10	100
Cal 4	Cal 5	5000	10	50
Cal 3	Cal 5	1000	10	10
Cal 2	Cal 3	5000	10	5
Cal 1	Cal 3	1000	10	1

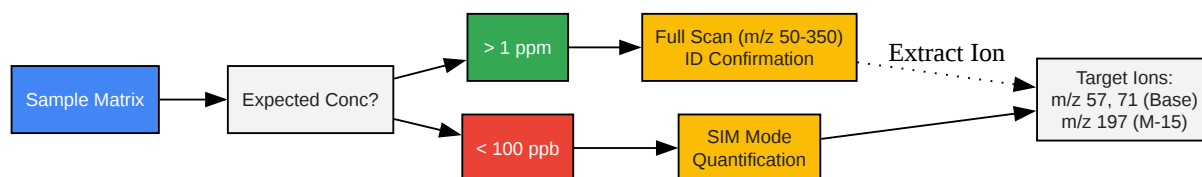
Quality Control Check (GC-MS)

Before running samples, the standard must be validated against a secondary source or a retention index ladder.

- Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5ms or HP-5ms).
- Oven Program: 60°C (1 min) → 20°C/min → 300°C (5 min).
- Validation Metric: The 2,6,11- isomer should elute between n-Pentadecane (C15) and n-Hexadecane (C16) but distinct from Farnesane.
- Kovats Retention Index (RI): Expect an RI of approximately 1454 on polar wax columns or 1420-1440 on non-polar DB-5 columns [1].

Protocol 3: Instrumental Analysis Decision Tree

When analyzing samples using this standard, the choice of ionization mode is critical. C15 alkanes fragment heavily in Electron Impact (EI) ionization.



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Mass Spectral Interpretation

- Base Peak: m/z 57 or 71 (typical alkane fragmentation).
- Molecular Ion: m/z 212 (often weak or absent in EI).
- Diagnostic Fragment: Look for m/z 197 (Loss of methyl group, M-15). Unlike straight-chain alkanes, branched alkanes often show enhanced M-15 peaks at the branch points.

Storage and Stability

- Vials: Amber borosilicate glass with PTFE/Silicone septa.
- Temperature: Store at -20°C.
- Shelf Life: 12 months.
- Warning: C15 alkanes can slowly diffuse through low-quality septa. If solvent volume decreases, the concentration increases, invalidating the standard. Always mark the meniscus level on the vial before storage.

References

- NIST Chemistry WebBook. Dodecane, 2,6,11-trimethyl- Properties and Mass Spectra. National Institute of Standards and Technology.[9] Available at: [\[Link\]](#)
- PubChem. **2,6,11-Trimethyldodecane** Compound Summary. National Center for Biotechnology Information. Available at: [\[Link\]](#)[4]

- US EPA.Method 8015C: Non-Halogenated Organics Using GC/FID. (General guidance for alkane analysis). Available at: [\[Link\]](#)
- The Pherobase.Retention Indices for **2,6,11-Trimethyldodecane**. Available at: [\[Link\]](#)[\[10\]](#)[\[11\]](#)

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Sources

- 1. CAS 31295-56-4: 2,6,11-Trimethyldodecane | CymitQuimica [\[cymitquimica.com\]](http://cymitquimica.com)
- 2. 2,6,11-TRIMETHYLDODECANE CAS#: 31295-56-4 [\[m.chemicalbook.com\]](http://m.chemicalbook.com)
- 3. Page loading... [\[guidechem.com\]](http://guidechem.com)
- 4. 2,6,11-Trimethyldodecane | C15H32 | CID 35768 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
- 5. lookchem.com [\[lookchem.com\]](http://lookchem.com)
- 6. scent.vn [\[scent.vn\]](http://scent.vn)
- 7. 2,6,11-Trimethyldodecane | CAS#:31295-56-4 | Chemsrce [\[chemsrc.com\]](http://chemsrc.com)
- 8. Farnesane | C15H32 | CID 19773 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
- 9. Dodecane, 2,6,10-trimethyl- [\[webbook.nist.gov\]](http://webbook.nist.gov)
- 10. benchchem.com [\[benchchem.com\]](http://benchchem.com)
- 11. researchgate.net [\[researchgate.net\]](http://researchgate.net)
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